

Stability and storage conditions for tert-butyl 2-hydroxyacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl 2-hydroxyacetate*

Cat. No.: *B1279748*

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An In-depth Technical Guide to the Stability and Storage of **Tert-butyl 2-hydroxyacetate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tert-butyl 2-hydroxyacetate, also known as tert-butyl glycolate, is a versatile building block in organic synthesis, finding applications in the pharmaceutical and materials science industries. [1] Its stability during storage and handling is crucial for ensuring the integrity and reproducibility of experimental results. This guide provides a comprehensive overview of the stability and recommended storage conditions for **tert-butyl 2-hydroxyacetate**, including potential degradation pathways and analytical methodologies for assessing its purity.

Recommended Storage and Handling

Proper storage and handling are paramount to maintaining the quality of **tert-butyl 2-hydroxyacetate**.

Storage Conditions Summary

Parameter	Recommendation	Source(s)
Temperature	Long-term: 2-8°C. Short-term: 10-25°C.	[1] [2]
Atmosphere	Store in a dry, well-ventilated area.	[2]
Container	Keep in a tightly-closed container.	[2]
Light	Keep in a dark place.	

Handling Precautions:

- Handle in a well-ventilated area.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[\[2\]](#)
- Avoid ingestion and inhalation.[\[3\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Keep away from sources of ignition as vapors may form explosive mixtures with air.[\[3\]](#)

Chemical Stability and Degradation

The stability of **tert-butyl 2-hydroxyacetate** is influenced by several factors, including temperature, pH, and the presence of incompatible materials.

Incompatible Materials:

- Strong Oxidizing Agents: May cause a vigorous reaction.[\[2\]](#)
- Acids: Can catalyze hydrolysis.[\[3\]](#)[\[4\]](#)

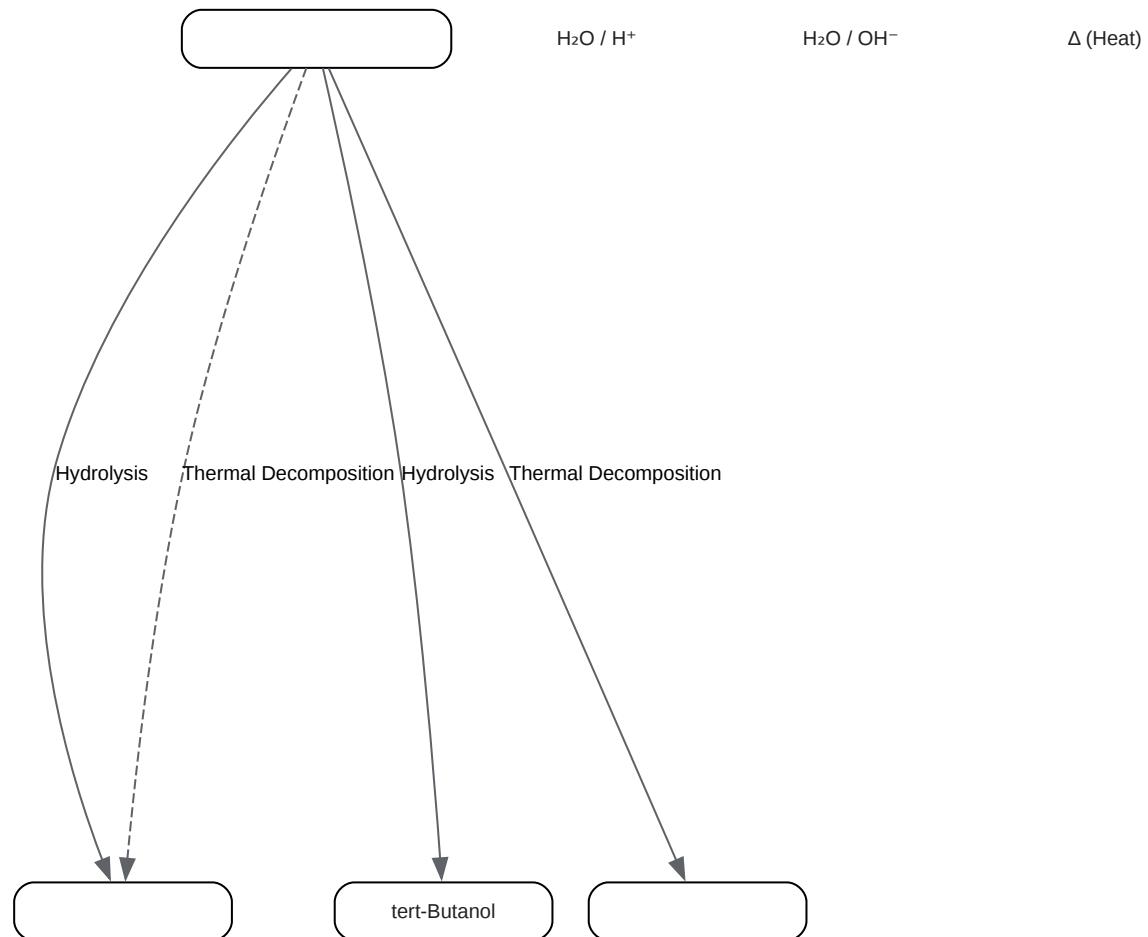
- Strong Bases: Can promote hydrolysis.[\[3\]](#)

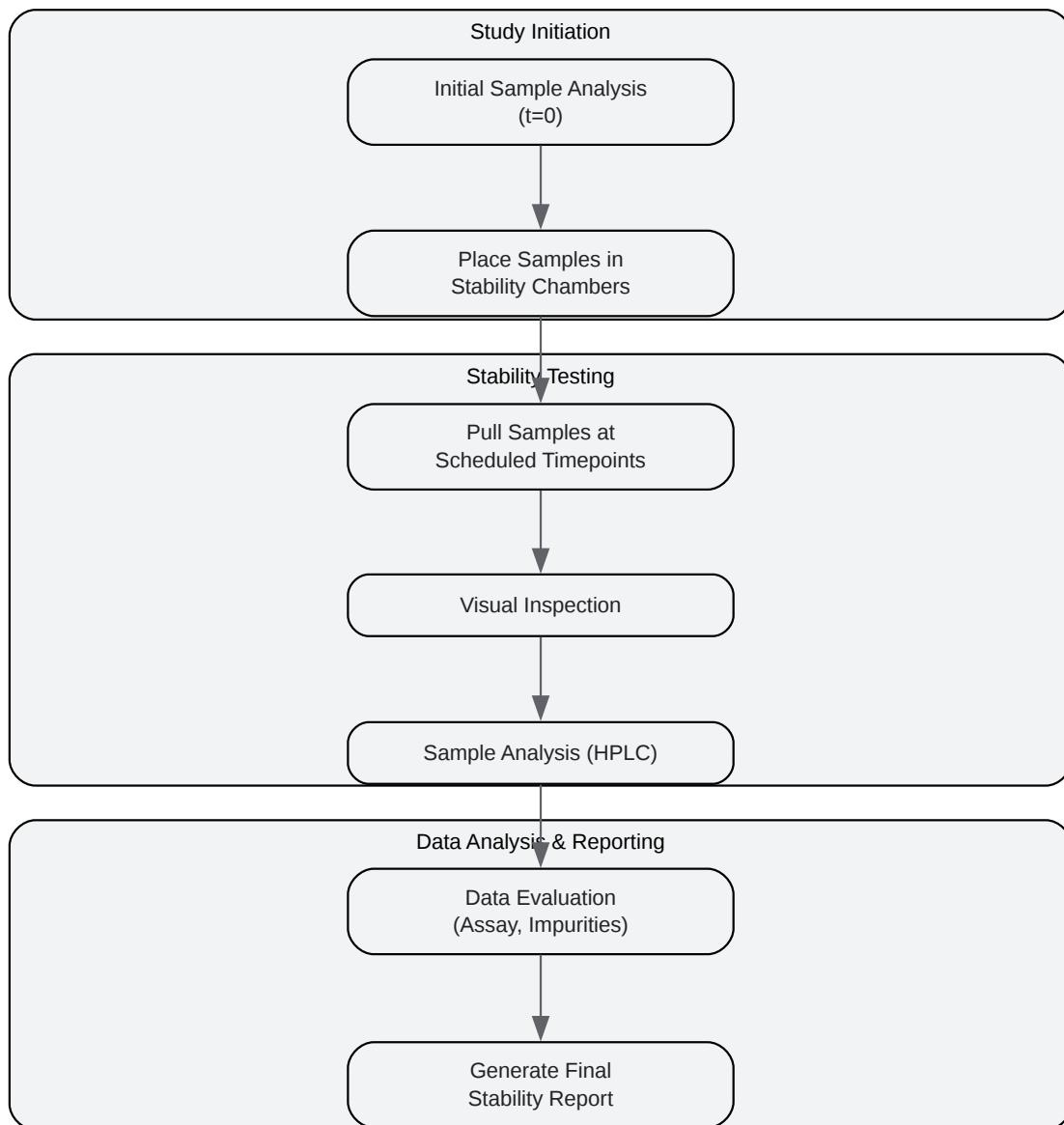
Degradation Pathways:

The primary degradation pathway for **tert-butyl 2-hydroxyacetate** is hydrolysis, which can be catalyzed by both acids and bases. Thermal decomposition can also occur at elevated temperatures.

- Hydrolysis: The ester linkage is susceptible to cleavage, yielding glycolic acid and tert-butanol. Under acidic conditions, the reaction proceeds via protonation of the carbonyl oxygen, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by water. The subsequent loss of the stable tert-butyl carbocation, which is then deprotonated to isobutylene, drives the reaction forward.
- Thermal Decomposition: At high temperatures, **tert-butyl 2-hydroxyacetate** can decompose. While specific studies on this compound are limited, thermal decomposition of similar tert-butyl esters is known to produce isobutylene and the corresponding carboxylic acid.[\[5\]](#) Hazardous decomposition products include carbon oxides.[\[2\]](#)

Degradation Pathway Diagram





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- To cite this document: BenchChem. [Stability and storage conditions for tert-butyl 2-hydroxyacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279748#stability-and-storage-conditions-for-tert-butyl-2-hydroxyacetate]

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